

Technical Guide: (2-Chloropyridin-3-yl)acetonitrile Material Safety Data

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Compound of Interest

Compound Name: (2-Chloropyridin-3-yl)acetonitrile

Cat. No.: B174756

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This technical guide provides a comprehensive overview of the material safety data for **(2-Chloropyridin-3-yl)acetonitrile** (CAS No. 101012-32-2), intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets of the compound and structurally related chemicals.

Chemical and Physical Properties

(2-Chloropyridin-3-yl)acetonitrile is an intermediate used in chemical synthesis.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	101012-32-2	[1] [2]
Molecular Formula	C ₇ H ₅ CIN ₂	[1] [2]
Molecular Weight	152.58 g/mol	[1] [2]
Boiling Point	294.1°C at 760 mmHg	[3]
Flash Point	131.7°C	[3]
Density	1.262 g/cm ³	[3]
Refractive Index	1.553	[3]
Purity	Typically ≥97% or 98%	[1] [2]
Storage	Inert atmosphere, 2-8°C or room temperature	[2] [4]

Hazard Identification and Toxicological Data

While a complete toxicological profile for **(2-Chloropyridin-3-yl)acetonitrile** is not readily available, data from structurally similar compounds, such as acetonitrile and other chloropyridine derivatives, suggest that it should be handled with caution. Acetonitrile, a related compound, is known to be toxic and can be fatal if swallowed, inhaled, or in contact with skin. [\[5\]](#) It can be metabolized to cyanide in the body, leading to symptoms of cyanide poisoning which may be delayed.[\[5\]](#)

Note: The following toxicological data is for related compounds and should be used as a reference for assessing the potential hazards of **(2-Chloropyridin-3-yl)acetonitrile**.

Hazard	Data for Related Compounds
Acute Toxicity	Acetonitrile: Harmful if swallowed, in contact with skin, or if inhaled.
Skin Irritation	Acetonitrile can cause skin irritation. [5]
Eye Irritation	Acetonitrile can cause serious eye irritation.
Signs and Symptoms of Exposure	For Acetonitrile: Headache, dizziness, nausea, weakness, chest tightness, and in severe cases, convulsions and loss of consciousness. [5] [6]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited for related compounds are not available in the provided safety data sheets.

Safe Handling and Emergency Procedures

Given the potential hazards, stringent safety protocols should be followed when handling **(2-Chloropyridin-3-yl)acetonitrile**.

Personal Protective Equipment (PPE) and Handling

- Ventilation: Handle in a well-ventilated area, preferably under a chemical fume hood.[\[7\]](#)
- Eye Protection: Wear tightly fitting safety goggles.[\[7\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from heat, sparks, and open flames.

Spills and Leaks

- Evacuate the area and ensure adequate ventilation.[[7](#)]
- Remove all sources of ignition.[[7](#)]
- Contain the spill using an inert absorbent material.[[6](#)]
- Collect and place in a suitable container for disposal.[[7](#)]

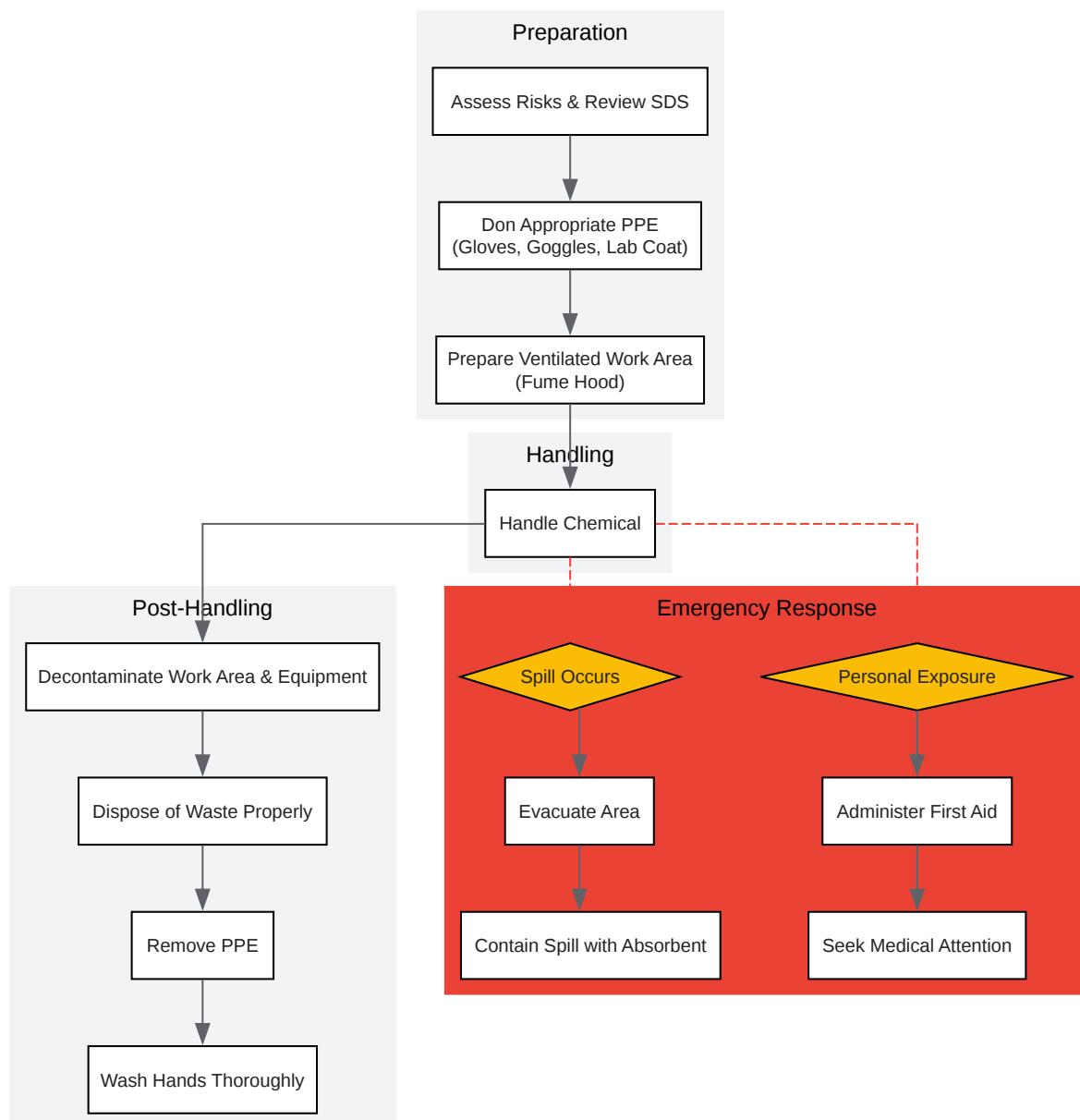
First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[[7](#)]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[[6](#)][[7](#)]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[[7](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[7](#)]

Signaling Pathways and Experimental Workflows

Information on signaling pathways involving **(2-Chloropyridin-3-yl)acetonitrile** is not available in the context of material safety data. The following diagram illustrates a general workflow for the safe handling of this chemical.

Safe Handling Workflow for (2-Chloropyridin-3-yl)acetonitrile

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Caption: General workflow for the safe handling of **(2-Chloropyridin-3-yl)acetonitrile**.

Disposal Considerations

Dispose of **(2-Chloropyridin-3-yl)acetonitrile** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.[\[7\]](#)

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